

An In-depth Technical Guide to 4-Bromohexanoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromohexanoic acid

CAS No.: 61222-82-0

Cat. No.: B14571254

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromohexanoic acid**, including its chemical identity, physicochemical properties, a representative synthetic protocol, and a discussion of its potential role in cellular signaling pathways based on current knowledge of related fatty acid derivatives.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name **4-bromohexanoic acid** is a halogenated carboxylic acid.^[1] It is also known by the following synonyms:

- **4-BROMOHEXANOIC ACID**
- SCHEMBL143442
- DTXSID70623129

Physicochemical Properties

Quantitative data for **4-Bromohexanoic acid** is primarily based on computational predictions. The following table summarizes its key physicochemical properties.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ BrO ₂	PubChem[1]
Molecular Weight	195.05 g/mol	PubChem[1]
IUPAC Name	4-bromohexanoic acid	PubChem[1]
CAS Number	61222-82-0	PubChem
Canonical SMILES	CCC(CCC(=O)O)Br	PubChem[1]
InChI	InChI=1S/C6H11BrO2/c1-2-5(7)3-4-6(8)9/h5H,2-4H2,1H3,(H,8,9)	PubChem[1]
InChIKey	HKDXJLWAEYTBOQ-UHFFFAOYSA-N	PubChem[1]

Synthesis of 4-Bromohexanoic Acid: Experimental Protocol

A common and effective method for the synthesis of bromoalkanoic acids is the acid-catalyzed ring-opening of the corresponding lactone. For **4-Bromohexanoic acid**, a suitable precursor would be γ -caprolactone (5-ethyl-dihydrofuran-2-one). The following is a detailed, representative experimental protocol adapted from procedures for similar compounds.

Reaction: Ring-opening of γ -caprolactone with hydrogen bromide.

Materials:

- γ -Caprolactone
- 48% aqueous hydrobromic acid (HBr)
- Concentrated sulfuric acid (H₂SO₄)

- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Round-bottom flask with reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add γ -caprolactone.
- Carefully and with stirring, add a stoichiometric excess of 48% aqueous hydrobromic acid.
- Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the cooled mixture to a separatory funnel and dilute with diethyl ether.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize excess acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.

- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **4-Bromohexanoic acid**.
- The crude product can be further purified by vacuum distillation or column chromatography.

Potential Biological Activity and Signaling Pathways

While specific studies on the biological activity and signaling pathways of **4-Bromohexanoic acid** are not readily available, its structural similarity to medium-chain fatty acids (MCFAs) and their derivatives suggests potential involvement in similar cellular processes. Fatty acids are known to act as signaling molecules that can influence a variety of cellular functions, including gene expression, inflammation, and metabolism.

The diagram below illustrates a generalized signaling pathway for a fatty acid derivative, which could be applicable to **4-Bromohexanoic acid**. This model depicts the activation of a G-protein coupled receptor (GPCR) at the cell surface, leading to downstream signaling cascades.



[Click to download full resolution via product page](#)

Caption: Generalized fatty acid signaling pathway.

This proposed pathway involves the binding of **4-Bromohexanoic acid** to a GPCR, leading to the activation of a G-protein. This, in turn, modulates an effector enzyme, resulting in the production of a second messenger. The second messenger then activates a protein kinase, which can phosphorylate transcription factors, ultimately leading to altered gene expression and a specific cellular response. It is important to note that this is a hypothetical model for **4-Bromohexanoic acid**, and further research is required to elucidate its specific biological targets and signaling mechanisms.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Fatty Acid Signaling: The New Function of Intracellular Lipases - PMC](#)
[[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromohexanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b14571254/docs#an-in-depth-technical-guide-to-4-bromohexanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check